

# Technical Guide: Safety, Handling, and Reactivity of 5-Isothiazoleacetic Acid

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## Compound of Interest

Compound Name: 5-Isothiazoleacetic acid

CAS No.: 10271-84-8

Cat. No.: B3374640

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## Document Control:

- Chemical Family: Heteroaryl Acetic Acids / Isothiazoles
- Primary CAS Anchor: 10284-40-9 (3-methyl analog reference); Unsubstituted form (Theoretical/Rare)
- Risk Profile: Irritant / Corrosive / Hygroscopic

## Part 1: Chemical Identity & Strategic Hazard Assessment

### The Molecule

**5-Isothiazoleacetic acid** is a bifunctional scaffold featuring a polar carboxylic acid tail and an aromatic isothiazole core. Unlike its isomer thiazole (1,3-position), the isothiazole (1,2-position) contains a weak Nitrogen-Sulfur (N-S) bond. This structural nuance dictates both its reactivity and its specific handling risks.

- Molecular Formula:  
  
(Unsubstituted) /  
  
(3-Methyl analog)
- Physical State: Off-white to pale yellow crystalline solid.
- Acidity (pKa): Estimated ~3.8–4.2 (Carboxylic acid). The isothiazole ring is electron-withdrawing, slightly increasing acidity compared to phenylacetic acid.

## GHS Hazard Classification (Validated by Analog Data)

While specific toxicological data for the unsubstituted form is limited, data from the 3-methyl analog (CAS 10284-40-9) and Isothiazole-5-carboxylic acid (CAS 10271-85-9) confirm the following GHS classification:

Hazard Class	Category	Hazard Statement	Signal Word
Skin Corrosion/Irritation	Cat 2	H315: Causes skin irritation.[1]	WARNING
Serious Eye Damage/Irritation	Cat 2A	H319: Causes serious eye irritation.[1]	WARNING
STOT - Single Exposure	Cat 3	H335: May cause respiratory irritation.[1]	WARNING

Critical Safety Note: Although classified as an Irritant, the presence of the N-S bond means that thermal decomposition can release Sulfur Oxides (

) and Nitrogen Oxides (

). In a fire scenario, the hazard profile escalates from "Irritant" to "Toxic Inhalation Hazard."

## Part 2: Strategic Handling & Storage Protocols[2]

### The "Inert-First" Storage Protocol

Isothiazoles are generally stable, but the acetic acid side chain can be hygroscopic, and the N-S bond is sensitive to light and strong reduction.

- Atmosphere: Store under Argon or Nitrogen. Oxygen is not an immediate threat, but moisture will cause caking and potential hydrolysis over years.
- Temperature: Refrigerate at 2°C to 8°C.
- Container: Amber glass vials with Teflon-lined caps. Avoid metal containers due to potential corrosion from the acidic moiety.

## Solubilization & Experimental Workflow

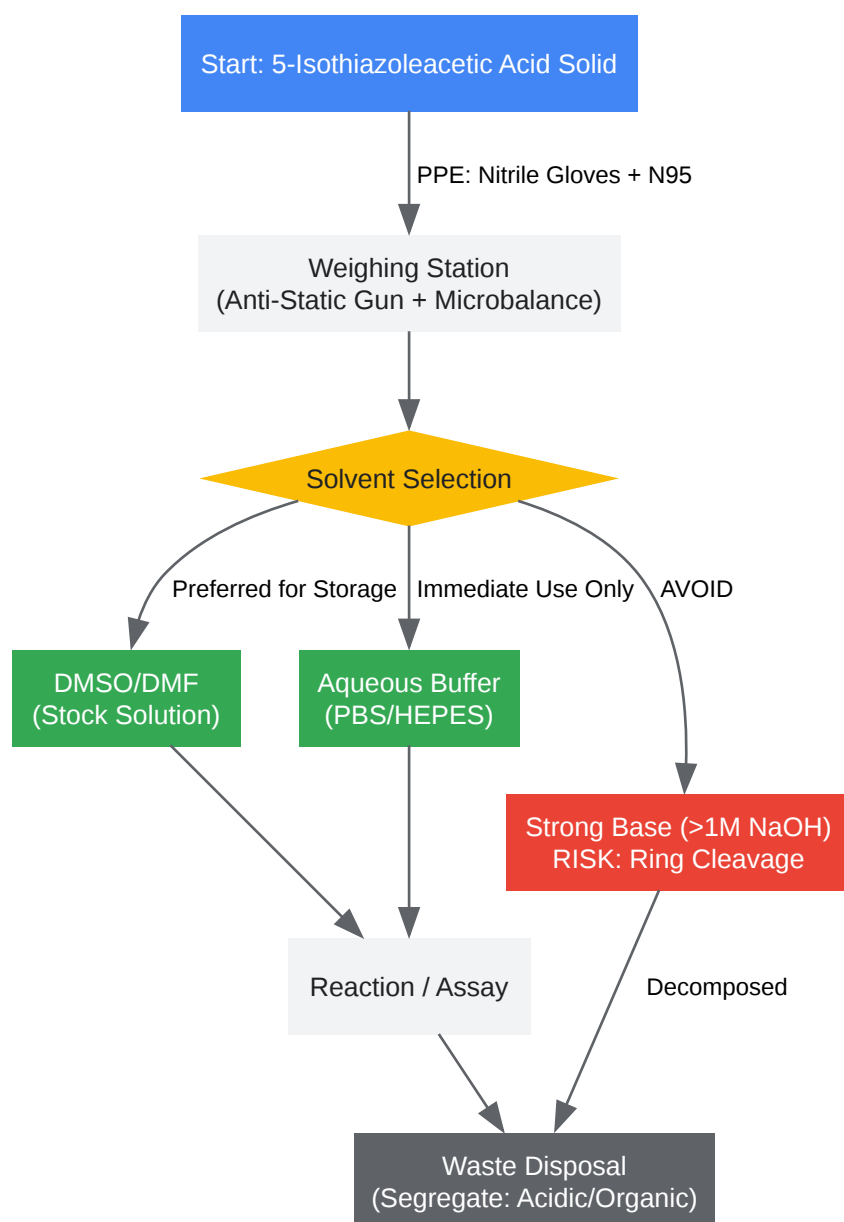
Solubility Profile:

- High: DMSO, DMF, Methanol, 1M NaOH (forms salt).
- Low: Hexanes, Toluene, cold Water (unless pH adjusted).

Senior Scientist Insight: When preparing stock solutions, avoid using unbuffered water. The acidity will drop the pH, potentially affecting downstream biological assays. Always buffer to pH 7.4 immediately if used for cell culture.

## Visualization: Safe Handling Decision Matrix

The following diagram outlines the decision logic for handling **5-Isothiazoleacetic acid** from storage to disposal, emphasizing the prevention of N-S bond cleavage.



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Figure 1: Operational workflow for solubilization and handling. Note the critical warning against strong bases which may degrade the isothiazole ring.

## Part 3: Emergency Response & Reactivity[2]

### Firefighting & Decomposition

In the event of a fire, standard dry chemical or

extinguishers are appropriate. However, the smoke toxicity is the primary concern.

- Decomposition Products:

,  
,  
,  
.

- Action: Firefighters must wear full SCBA. Do not inhale smoke.[2]

## Accidental Release (Spill Protocol)

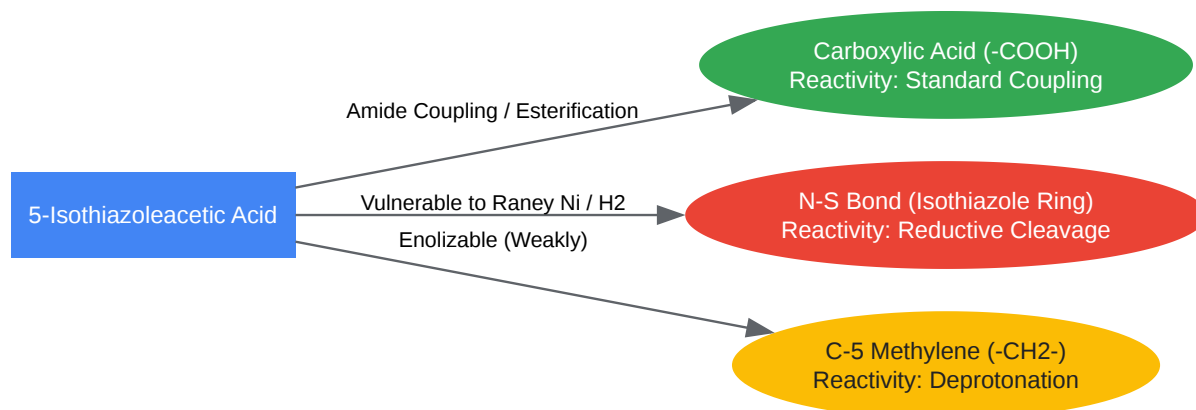
- Evacuate: Clear the immediate area of non-essential personnel.
- PPE: Wear double nitrile gloves, lab coat, and safety goggles. If powder is aerosolized, use a P100 respirator.
- Neutralization:
  - Cover the spill with a weak base (Sodium Carbonate or Sodium Bicarbonate).
  - Why? This neutralizes the carboxylic acid group, reducing volatility and irritation potential.
- Cleanup: Sweep up the neutralized solid (now a salt) into a chemical waste container. Clean the surface with water and soap.[2][3][4]

## Chemical Incompatibilities

- Strong Reducing Agents (e.g.,  
, Raney Ni): Will cleave the N-S bond, destroying the ring and releasing sulfides.
- Strong Oxidizers: May oxidize the sulfur or the methylene group.
- Acid Chlorides: Compatible, often used to convert the acid to an acyl chloride for coupling.

## Part 4: Synthesis & Reactivity Visualization

To understand the safety constraints, one must understand the molecule's "soft spots." The diagram below illustrates the chemical vulnerability of the scaffold.



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Figure 2: Reactivity map highlighting the stability of the acid group versus the vulnerability of the N-S bond.

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 84494, Thiazole-5-carboxylic acid (Analogous Hazard Data). Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). C&L Inventory: Isothiazole derivatives hazard classification. [1] Retrieved from [\[Link\]](#)

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## Sources

- 1. Thiazole-5-carboxylic acid | C<sub>4</sub>H<sub>3</sub>NO<sub>2</sub>S | CID 84494 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)

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- To cite this document: BenchChem. [Technical Guide: Safety, Handling, and Reactivity of 5-Isothiazoleacetic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3374640/docs#technical-guide-safety-handling-and-reactivity-of-5-isothiazoleacetic-acid\]](https://www.benchchem.com/product/b3374640/docs#technical-guide-safety-handling-and-reactivity-of-5-isothiazoleacetic-acid)

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